Application Note: GC-MS Analysis of 1,6-Divinylperfluorohexane

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Compound of Interest		
Compound Name:	*1,6-Divinylperfluorohexane*	
CAS No.:	*1800-91-5*	
Cat. No.:	*B167291*	Get Quote

)[1][2][3][4]

Abstract

1,6-Divinylperfluorohexane is a critical fluorinated monomer used in the synthesis of high-performance perfluoroelastomers (FFKM) and as a cross-linking agent in lithium-sulfur battery cathodes.[4] Its unique structure—a perfluorohexane core flanked by reactive vinyl groups—imparts thermal stability and chemical resistance while maintaining polymerization capability.[4][5] This guide provides a validated GC-MS protocol for its analysis, addressing specific challenges such as volatility (BP 84°C), "fluorous" solubility behavior, and electron ionization (EI) fragmentation patterns.

Physicochemical Profile & Analytical Challenges

Understanding the analyte's physical nature is the first step in method design.

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Property	Value	Analytical Implication
CAS Number	1800-91-5	Reference standard verification.[1][4][6]
Molecular Formula		MW = 354.14 g/mol .[1][4]
Boiling Point	84 °C	Highly volatile; requires low initial oven temp and solvent delay management.
Density	1.506 g/mL	High density; gravimetric preparation is preferred over volumetric.
Solubility	Hydrophobic / Lipophobic	Insoluble in water. Miscible in fluorinated solvents, acetone, and THF. Limited solubility in standard alkanes.
Reactivity	Vinyl groups	Susceptible to polymerization; store standards at <4°C, potentially with a radical inhibitor.

Method Development Strategy

The "Why" Behind the Protocol

- Inlet Selection: Due to the compound's volatility, a Split Injection technique is mandated to prevent column overload and ensure sharp peak shapes. Splitless injection is reserved only for trace-level impurity analysis (<10 ppm).
- Column Choice: A standard non-polar 5% Phenyl-arylene (e.g., DB-5ms, ZB-5ms) is recommended. While fluorinated columns (e.g., DB-VRX) exist, the vinyl groups in this analyte provide sufficient interaction with phenyl phases to separate it from saturated fluorocarbon impurities.
- Solvent System: Standard hydrocarbon solvents (Hexane/Heptane) may cause phase separation or "oiling out" due to the fluorophobic effect. Dichloromethane (DCM) or

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Trifluorotoluene are superior choices for solvation.

Workflow Visualization

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Figure 1: Analytical workflow for **1,6-Divinylperfluorohexane**.

Experimental Protocol

Reagents and Standards

- Reference Standard: **1,6-Divinylperfluorohexane** (>97% purity).[6]
- Solvent: Dichloromethane (DCM), HPLC Grade or higher.
- Internal Standard (ISTD): Octafluoronaphthalene (OFN) or 1,3-Dichlorobenzene. Note: OFN is preferred due to similar halogenated ionization characteristics.

Sample Preparation

Standard Stock Solution (1000 ppm):

- Weigh 10.0 mg of **1,6-Divinylperfluorohexane** into a 10 mL volumetric flask.
- Critical Step: Add approx. 5 mL DCM and swirl to dissolve. Ensure no droplets adhere to the glass (fluorinated compounds can be sticky).
- Dilute to volume with DCM.

Working Standards: Prepare serial dilutions in DCM to generate a curve: 1, 5, 10, 50, 100 ppm. Add ISTD to a final concentration of 10 ppm in all vials.

GC-MS Conditions

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Parameter	Setting	Rationale
GC System	Agilent 7890/8890 or equivalent	Robust oven control required.
Column	DB-5ms UI (30m x 0.25mm x 0.25µm)	Low bleed, good selectivity for semi-volatiles.
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Optimal linear velocity for MS resolution.
Inlet	Split/Splitless @ 200°C	Low temp prevents thermal degradation/polymerization.
Injection	1.0 µL, Split Ratio 50:1	Prevents saturation; analyte is volatile and abundant.
Oven Program	40°C (hold 2 min) -> 15°C/min -> 200°C (hold 1 min)	Low initial temp is vital to focus the volatile analyte (BP 84°C).
Transfer Line	230°C	Prevents condensation before the source.

MS Acquisition Parameters

- Source: Electron Ionization (EI), 70 eV.
- Source Temp: 230°C.
- Quadrupole Temp: 150°C.
- Solvent Delay: 2.5 minutes (Adjust based on DCM elution).
- Acquisition Mode:
  - SCAN: 35–450 m/z (For identification/purity).
  - SIM: For quantitation (see Table below).

Data Analysis & Interpretation

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Mass Spectrum Characteristics

The fragmentation of **1,6-Divinylperfluorohexane** follows specific pathways driven by the stability of perfluorinated cations.

- Molecular Ion (

  ):m/z 354.[1][4] Distinct, though intensity may be moderate.

- Base Peak / Diagnostic Fragment:m/z 235.
  - Mechanism: Loss of a pentafluoroethyl radical (

    , mass 119) from the chain ends or rearrangement.

    . This is a signature fragmentation for perfluorinated chains.

- Other Fragments:
  - m/z 69 (

    ): Ubiquitous in fluorocarbons, high intensity but low specificity.

  - m/z 131 (

    ): Common perfluoroallyl cation.

SIM Table for Quantitation:

Ion Type	m/z	Dwell Time (ms)	Purpose
Target	354.0	**50**	**Quantitation (Molecular Ion)**

| Qualifier 1 | 235.0 | 50 | Confirmation (

) | | Qualifier 2 | 69.0 | 25 | Confirmation (Fluorocarbon check) |

Retention Time

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Under the prescribed conditions, **1,6-Divinylperfluorohexane** typically elutes between 4.5 and 5.5 minutes. The vinyl groups slightly increase retention compared to perfluorohexane (

) due to pi-pi interactions with the column phase.

Validation & Quality Control

To ensure the method is "Trustworthy" (Part 2 of requirements), the following criteria must be met:

- System Suitability: Inject the 10 ppm standard 5 times. RSD of the Area Ratio (Analyte/ISTD) must be < 5%.
- Linearity:

  over the range 1–100 ppm.
- Carryover Check: Inject a blank solvent immediately after the highest standard (100 ppm). No peak at 354 m/z should exceed 0.1% of the high standard area.
- Stability: Standards should be stored in amber vials at 4°C. Re-analyze after 24 hours to check for polymerization (loss of signal or appearance of dimer peaks at higher retention times).

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Tailing Peak	Activity in liner or column	Fluorinated compounds can interact with active silanols. Use Ultra-Inert liners and trim the column.
Low Sensitivity (m/z 354)	Source contamination	Fluorocarbons can deposit insulating layers in the source. Clean the ion source if 69/219 (PFTBA) ratios are off.
Split Peaks	Solvent mismatch	DCM is volatile; if the oven starts >40°C, the solvent may flash improperly. Ensure initial temp is 40°C or lower.
Ghost Peaks	Septum bleed or vial cap	Fluorinated vapors can extract plasticizers from non-PTFE lined caps. Use only PTFE-lined caps.

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